

A Comprehensive Technical Guide to tert-Butyl Peroxy-2-ethylhexanoate

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

Cat. No.: B077908

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides an in-depth look at tert-Butyl peroxy-2-ethylhexanoate, a widely used organic peroxide. Below, you will find its various synonyms and alternative names, detailed quantitative data, experimental protocols, and visualizations of its chemical behavior.

Synonyms and Alternative Names

tert-Butyl peroxy-2-ethylhexanoate is known by a variety of names in research and industry. Its primary synonym is **tert-Butyl octaneperoxoate**. Other common names and trade names include:

- tert-Butyl 2-ethylhexaneperoxoate[1][2][3][4]
- tert-Butyl peroxy-2-ethylhexanoate[1][4]
- tert-Butyl 2-ethylperoxyhexanoate[1][4]
- Hexaneperoxoic acid, 2-ethyl-, 1,1-dimethylethyl ester[1][4]
- Trigonox 21[1][4][5][6]
- Luperox 26[7]
- Lupersol PDO[1][4]

- TBPEH[6][8]
- Initiator OT[6]
- Perbutyl O[1][4]
- Esperox 28[1][4]
- Chaloxyd P 1310[1][4]
- Chaloxyd P 1327[1][4]
- Interlox TBPEH[1][4]
- Percure O[1][4]

The substance is registered under the CAS number 3006-82-4.[4][8][9][10][11][12][13]

Quantitative Data

A summary of the key physical, chemical, and safety properties of tert-Butyl peroxy-2-ethylhexanoate is presented in the tables below for easy reference and comparison.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄ O ₃	[4] [9] [10] [11]
Molecular Weight	216.32 g/mol	[4] [9] [10]
Appearance	Colorless to pale yellow liquid	[9] [14] [15]
Density	0.89 - 0.9 g/cm ³ at 20°C	[9] [13] [14]
Melting Point	-30°C	[9] [14]
Boiling Point	248.9°C at 760 mmHg	[9] [14]
Flash Point	71.8 - 85°C	[9] [14]
Refractive Index	1.429	[9] [14]
Active Oxygen Content	~7.40%	[8] [12] [13]

Safety and Reactivity Data

Parameter	Value	Source(s)
Self-Accelerating Decomposition Temperature (SADT)	35°C	[6][8][13]
Control Temperature (Tc)	20°C	[8]
Maximum Storage Temperature (T _{max})	-30/20°C	[8]
UN Number	3113	[4][8]
Hazard Class	5.2 (Organic Peroxide Type C)	[2][8]
Reactivity Profile	Explodes with great violence when rapidly heated; shock sensitive and detonable in pure form.	[4][14]
Incompatible Materials	Strong acids and bases, strong oxidizing and reducing agents, transition metal salts, rust, ash, dust.	[1][2]

Half-Life Data

Temperature	Half-Life	Source(s)
72°C	10 hours	[8][10][13]
91°C	1 hour	[8][13]
113°C	0.1 hours	[8][13]

Experimental Protocols

Synthesis of tert-Butyl peroxy-2-ethylhexanoate

Objective: To synthesize tert-Butyl peroxy-2-ethylhexanoate from tert-butyl hydroperoxide and 2-ethylhexanoyl chloride.[16][17]

Materials:

- tert-Butyl hydroperoxide (TBHP)
- 2-Ethylhexanoyl chloride (EHCl)
- A base (e.g., sodium hydroxide - NaOH or potassium hydroxide - KOH)
- Aqueous solvent
- Organic solvent

Procedure:

- Deprotonation of TBHP: In a reaction vessel, dissolve the base in the aqueous phase. Add tert-butyl hydroperoxide to this solution. This is a slightly exothermic reaction where the base deprotonates the TBHP to form an alkali salt of TBHP (e.g., sodium tert-butyl peroxide).^[10]^[16] A slight excess of the base is typically used to ensure a high pH and drive the equilibrium towards the deprotonated form.^[10]^[16]
- Reaction with EHCl: The reaction is biphasic. The alkali salt of TBHP in the aqueous phase reacts with 2-ethylhexanoyl chloride, which is present in the organic phase, to form tert-Butyl peroxy-2-ethylhexanoate and a chloride salt.^[10]^[16]
- Work-up: After the reaction is complete, the organic phase containing the product is separated from the aqueous phase. The organic phase is then washed, dried, and the solvent is removed under reduced pressure to yield the final product.

Use as a Polymerization Initiator (General Protocol)

Objective: To initiate the polymerization of a monomer (e.g., styrene, ethylene, acrylates) using tert-Butyl peroxy-2-ethylhexanoate as a radical initiator.^[10]^[11]^[18]

Materials:

- Monomer (e.g., styrene)
- tert-Butyl peroxy-2-ethylhexanoate (as initiator)

- Solvent (if applicable, e.g., for solution polymerization)
- Reaction vessel with temperature control and inert atmosphere capabilities

Procedure:

- **Reaction Setup:** The reaction vessel is charged with the monomer and solvent (if any). The system is then purged with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit radical polymerization.
- **Initiator Addition:** The required amount of tert-Butyl peroxy-2-ethylhexanoate is added to the reaction mixture. The amount will depend on the desired polymer molecular weight and reaction rate.
- **Polymerization:** The reaction mixture is heated to a temperature at which the initiator decomposes at a suitable rate (typically in the range of 80-150°C).^{[6][8]} The temperature is maintained for the desired reaction time.
- **Termination and Isolation:** Once the desired conversion is achieved, the reaction is terminated, often by cooling. The polymer is then isolated by precipitation in a non-solvent, followed by filtration and drying.

Safe Handling and Disposal of Organic Peroxides

Handling:

- Always handle organic peroxides in a well-ventilated area.^[19]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[1][19][20][21]}
- Keep organic peroxides away from heat, sparks, open flames, and direct sunlight.^{[1][19]}
- Store in the original, tightly closed containers in a cool, designated area, observing the recommended control and storage temperatures.^{[1][19][20]}
- Avoid contact with incompatible materials such as acids, bases, reducing agents, and metals.^{[1][20]}

- Do not return unused material to the original container to prevent contamination.[1]
- In case of a spill, absorb the material with an inert substance (like vermiculite), wet it with water, and collect it using non-sparking tools for proper disposal.[1]

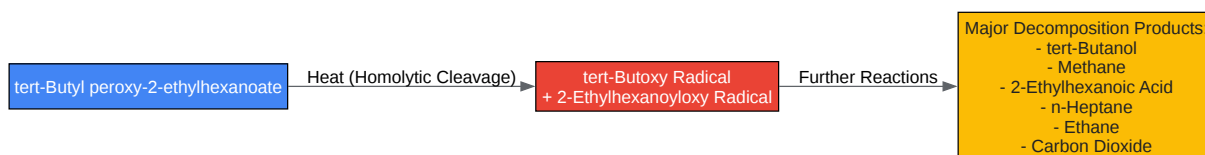
Disposal:

- Waste organic peroxides must be disposed of as hazardous waste according to local regulations.[1]
- A common disposal method is to dilute the peroxide with an inert organic solvent to a low active oxygen content (<1%) and then incinerate it as chemical waste.[1]
- Empty containers should be triple-rinsed, with the rinsate collected as hazardous waste, before being discarded.

Visualizations

Decomposition Pathway of tert-Butyl peroxy-2-ethylhexanoate

The thermal decomposition of tert-Butyl peroxy-2-ethylhexanoate proceeds through the formation of free radicals. The major decomposition products include tert-butanol, methane, 2-ethylhexanoic acid, n-heptane, ethane, and carbon dioxide.[8]

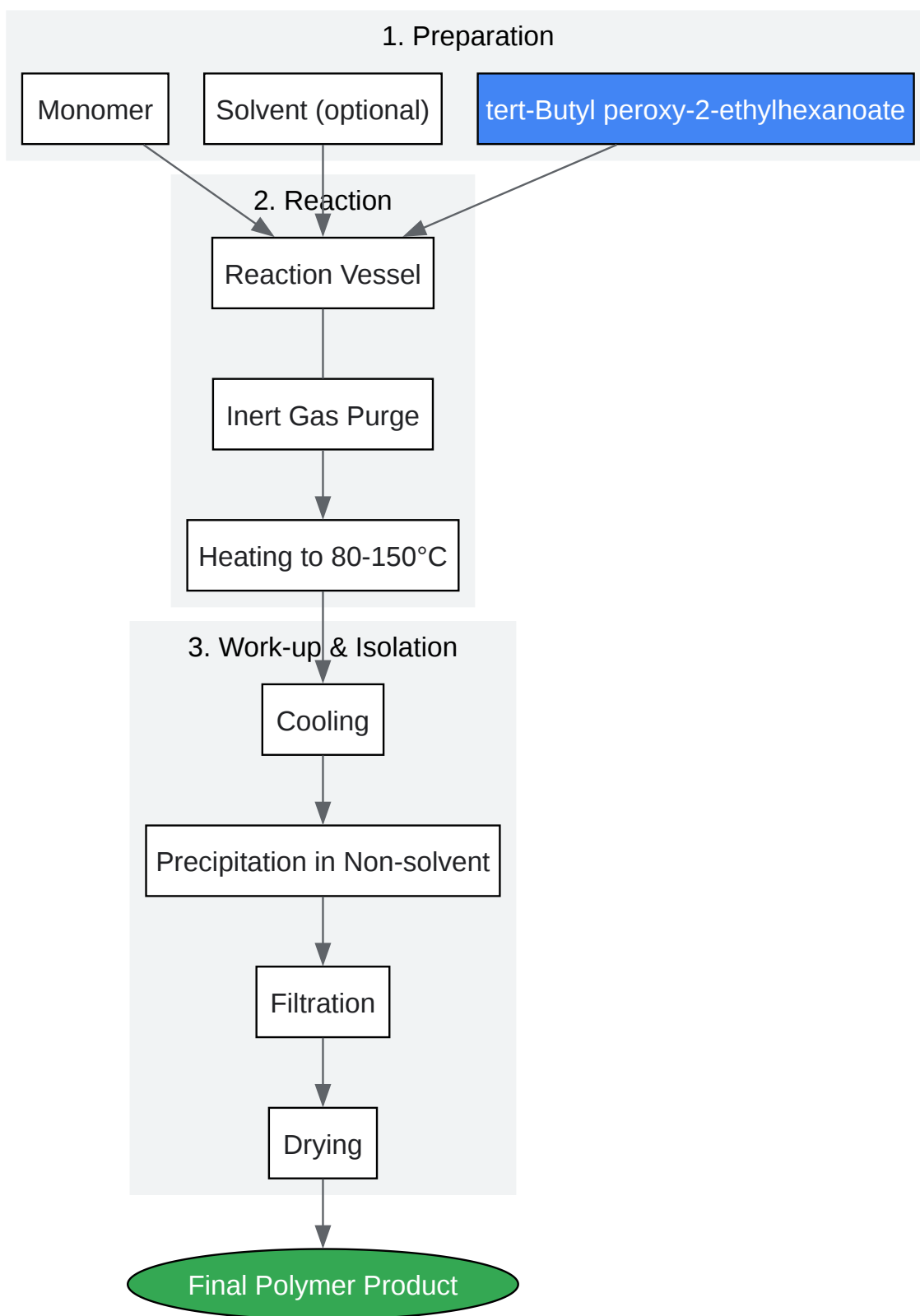


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Decomposition of tert-Butyl peroxy-2-ethylhexanoate.

General Experimental Workflow for Polymerization

The following diagram illustrates a typical workflow for a laboratory-scale polymerization reaction using tert-Butyl peroxy-2-ethylhexanoate as an initiator.



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Workflow for Polymerization Initiation.

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